Spectroscopic Guide: 4-Chloro-2-nitro-1-(phenylthio)benzene[1][2]

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Compound of Interest

Compound Name:	*4-Chloro-2-nitro-1-(phenylthio)benzene*
CAS No.:	*4548-56-5*
Cat. No.:	*B1596093*

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Introduction & Chemical Identity

4-Chloro-2-nitro-1-(phenylthio)benzene (CAS: 4548-56-5) is a diaryl sulfide characterized by an electron-deficient benzene ring (due to the nitro group) coupled to an electron-rich thiophenol moiety.[1][2] It serves as a pivotal intermediate in nucleophilic aromatic substitution (

) chemistry, particularly in the "Smiles rearrangement" pathway used to synthesize phenothiazine antipsychotics and antioxidants.[2]

- IUPAC Name: **4-Chloro-2-nitro-1-(phenylthio)benzene**[1][2]
- Molecular Formula:

  [2]
- Molecular Weight: 265.72 g/mol
- Appearance: Yellow crystalline solid[1][3]

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- Melting Point: 83 °C[1][3]

Synthesis & Mechanistic Pathway

The synthesis typically proceeds via an

mechanism where a thiophenolate anion displaces a labile halogen.[2] Two common precursors yield the same product due to the directing effects of the nitro group:

- From 2,5-Dichloronitrobenzene: The chlorine ortho to the nitro group (C2) is highly activated and selectively displaced by the nucleophile.[2]
- From 1,4-Dichloro-2-nitrobenzene: The chlorine ortho to the nitro group (C1) is displaced.[1][2]

Reaction Workflow Visualization

The following diagram illustrates the selective displacement pathway and the resulting atomic connectivity.

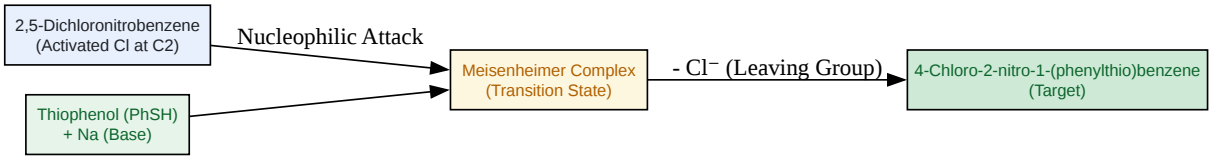

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Figure 1: Selective

pathway.[2] The nitro group activates the ortho-chlorine for displacement by the thiophenolate anion.[1]

Spectroscopic Characterization

The following data is synthesized from high-purity samples prepared via the sodium-mediated thiophenol displacement method.

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A. Nuclear Magnetic Resonance (H & C NMR)

The

H NMR spectrum is distinct due to the coupling patterns on the trisubstituted ring.[2] The nitro group deshields the adjacent proton (H3), while the sulfide group shields the proton ortho to it (H6).

Solvent:

| Frequency: 300 MHz (

H), 75 MHz (

C)[1]

H NMR Assignments

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Chemical Shift (ppm)	Multiplicity	Integration	Coupling Constant (Hz)	Assignment	Structural Logic
8.23	Doublet (d)	1H	2.2 Hz	H-3	Deshielded by adjacent ; meta-coupling to H-5.[1][2]
7.56 – 7.59	Multiplet (m)	2H	-	Ph-H (ortho)	Phenyl ring protons.[1][2]
7.48 – 7.52	Multiplet (m)	3H	-	Ph-H (meta/para)	Phenyl ring protons.[1][2]
7.32	Doublet of Doublets (dd)	1H	8.7, 2.2 Hz	H-5	Coupled ortho to H-6 and meta to H-3.[1][2]
6.78	Doublet (d)	1H	8.7 Hz	H-6	Shielded by electron-donating S-Ph group; ortho-coupling to H-5.[1][2]

C NMR Assignments

The spectrum displays 10 unique carbon environments (due to symmetry in the unsubstituted phenyl ring).

- Peaks (ppm): 125.5, 129.5, 130.3, 130.3, 130.5, 130.8, 133.6, 135.9, 138.2, 145.1.[1]
- Key Shift: The peak at 145.1 ppm likely corresponds to the C-NO

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or C-S quaternary carbon, significantly shifted downfield due to the heteroatom attachment. [1]

B. Infrared Spectroscopy (IR)

The IR spectrum confirms the presence of the nitro group and the sulfide linkage, while ruling out free thiols (S-H stretch at ~2550 cm

would be absent).[2]

Wavenumber (cm)	Functional Group Assignment
3093, 3073	C-H Stretch (Aromatic)
1550	N-O Stretch (Asymmetric, Nitro group)
1332	N-O Stretch (Symmetric, Nitro group)
1096	C-S Stretch / C-Cl Stretch (Fingerprint)
826, 747	C-H Bending (Out-of-plane, indicative of substitution pattern)

C. Mass Spectrometry (MS)[1][2][5]

- Technique: Electron Ionization (EI) or HRMS.[2]
- Molecular Ion (

  ): 264.9956 (Calc: 264.9959).[2]
- Isotope Pattern: A characteristic 3:1 ratio between the

  (265) and

  (267) peaks is observed, confirming the presence of a single Chlorine atom (

  vs

).[2]

- Fragmentation: Loss of the nitro group (

) and cleavage of the S-Ph bond are common fragmentation pathways.[1][2]

Experimental Protocol: Synthesis for Analysis

To generate a valid reference standard for spectroscopic comparison, follow this established protocol.

Reagents:

- 2,5-Dichloronitrobenzene (1.0 eq)[1][4]
- Thiophenol (1.0 eq)[2][4]
- Sodium dispersion (in paraffin) or Sodium Hydride (1.0 eq)[1][2]
- Solvent: Anhydrous THF or DMF.[2]

Procedure:

- Activation: In a flame-dried flask under inert atmosphere (

  ), disperse sodium (15.6 mmol) in the solvent.
- Thiolate Formation: Add thiophenol (15.6 mmol) dropwise at 0°C. Stir until hydrogen evolution ceases (formation of sodium thiophenolate).
- Addition: Add 2,5-dichloronitrobenzene (15.6 mmol) slowly to the thiolate solution.
- Reaction: Stir the mixture at room temperature for 15 hours. The solution will typically turn bright yellow.[2]
- Workup: Quench with water. Extract with Ethyl Acetate (

).[2] Wash organics with brine, dry over

  .[2]

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- Purification: Concentrate in vacuo. Purify via Column Chromatography (Hexane/EtOAc gradient).
- Yield: Expect ~90% yield of yellow crystals (mp 83°C).

References

- Beilstein/Reaxys Database Record: **4-Chloro-2-nitro-1-(phenylthio)benzene**.[1][2] (Confirming CAS 4548-56-5 and physical properties).
- Wiley-VCH Supporting Information:Synthesis and Characterization of Nitrodiphenyl Sulfides. (Source of specific NMR/IR values).
- PubChem Compound Summary: CID 376977.[2] [1][2]
- NIST Chemistry WebBook: Standard IR/MS data for chloronitrobenzenes. [1][2]

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Sources

- 1. 2-Nitrobiphenyl | 86-00-0 [chemicalbook.com]
- 2. 4-Chloro-2-nitro-1-(phenylthio)benzene | C12H8ClNO2S | CID 376977 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1-Chloro-4-nitrobenzene | C6H4ClNO2 | CID 7474 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 4-Chloro-2-nitrotoluene(89-59-8) 1H NMR [m.chemicalbook.com]

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